

N-Desmethyl Rilmazolam sample preparation technique

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: N-Desmethyl Rilmazolam

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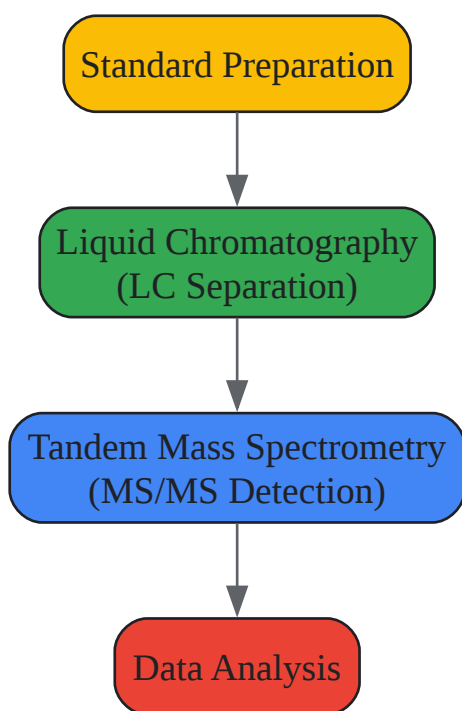
N-Desmethyl Rilmazolam: Properties and Context

The table below summarizes the key information available for **N-Desmethyl Rilmazolam**:

Property	Description
Chemical Name	N-Desmethyl Rilmazolam [1] [2] [3]
CAS Number	50330-93-3 [1] [2] [3]
Molecular Formula	C ₁₈ H ₁₃ Cl ₂ N ₅ O [1] [2] [3]
Molecular Weight	386.23 g/mol [1] [2] [3]
Bioactivity & Use	Triazolobenzodiazepine used as an analytical reference standard [1] [2] [3]
Origin	Active metabolite of the designer benzodiazepine prodrug rilmazafone [4] [1] [2]
Appearance	Typically exists as a solid at room temperature [1]
Storage	Powder: -20°C for 3 years or 4°C for 2 years [1]

Analytical Method Overview

While a specific protocol for **N-Desmethyl Rilmazolam** is not available, information from the search results describes a general approach for analyzing multiple benzodiazepines using **Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)** [5]. The following diagram outlines this generalized workflow for analyzing benzodiazepines, which provides context for how a standard might be used.



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Based on this general framework, here are the methodological details that can be inferred or are typically required:

- **Standard Preparation:** A mixed standard stock solution is typically prepared in **LC-MS grade methanol** [5]. The available sources note that **N-Desmethyl Rilmazolam** may be soluble in DMSO, and if not, other solvents like water, ethanol, or DMF can be tried with a minimal amount of the product [1].
- **Chromatography:** LC separation of benzodiazepines can be achieved using a method adapted for illicit drugs, often employing mobile phases of water and organic solvents like acetonitrile or methanol, modified with formic acid [5].
- **Mass Spectrometry:** Analytes are typically optimized and analyzed in **positive electrospray ionization (ESI+) mode**. The method uses **Dynamic Multiple Reaction Monitoring (dMRM)** to track specific precursor and product ions for each compound [5].

Important Limitations and Safety Notes

- **Intended Use:** The product is explicitly for **research use only** and not for human or diagnostic use [1] [2] [3].
- **Forensic Relevance:** Analysis of **N-Desmethyl Rilmazolam** is critical in forensic and clinical toxicology. It has been detected in femoral blood from fatal intoxication cases where rilmazafone was ingested, sometimes alongside other medications [4].
- **Information Gap:** The provided sources lack detailed protocols for specific tasks like sample extraction from biological matrices (e.g., blood, urine) or method validation parameters (e.g., linearity, precision, LoD/LoQ) for this specific metabolite.

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References

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3. N-Desmethyl Rilmazolam | Metabolite [medchemexpress.com]
4. Rilmazafone: A designer benzodiazepine pro-drug ... [pubmed.ncbi.nlm.nih.gov]
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